

Comprehensive Safety and Handling Protocol for TCJL37

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Compound of Interest

Compound Name: TCJL37

Cat. No.: B611249

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Disclaimer: This document is intended for use by trained research, scientific, and drug development professionals only. All procedures must be conducted in a designated laboratory setting with appropriate engineering controls. This guide is supplementary to the official Safety Data Sheet (SDS), which should be consulted for comprehensive safety information.

Immediate Safety and Hazard Information

TCJL37 is a potent and selective inhibitor of Tyrosine Kinase 2 (TYK2), a key component of the JAK/STAT signaling pathway.^{[1][2]} While comprehensive toxicological data is not fully available, its mechanism of action suggests that it may have significant biological effects. Standard laboratory precautions for handling potent, biologically active small molecules should be strictly followed.

Primary Hazards:

- Acute Exposure: The toxicological properties have not been fully investigated.^[3] Dust or powder may cause irritation to the skin, eyes, and respiratory tract.^[4]
- Chronic Exposure: Long-term effects are unknown. As a potent kinase inhibitor, systemic absorption could lead to unintended biological effects.

- Environmental Hazards: The environmental impact has not been fully determined. Avoid release into the environment.[\[4\]](#)

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **TCJL37**. The following table summarizes the minimum required PPE for various laboratory operations.

Operation	Eye & Face Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing/Aliquoting (Solid)	Safety glasses with side shields or safety goggles. [5]	Nitrile gloves (double-gloving recommended)	Fully buttoned lab coat	Required if not performed in a certified chemical fume hood or ventilated balance enclosure. Use a NIOSH-approved N95 or higher-rated respirator. [6]
Solution Preparation	Safety glasses with side shields or safety goggles.	Nitrile gloves	Fully buttoned lab coat	Recommended if not performed in a certified chemical fume hood.
Cell Culture/In Vitro Assays	Safety glasses	Nitrile gloves	Fully buttoned lab coat	Not typically required if performed in a biological safety cabinet.
Spill Cleanup	Chemical splash goggles and face shield.	Heavy-duty nitrile or butyl rubber gloves.	Chemical-resistant apron or gown over lab coat.	Required. Use a NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates.

Chemical and Physical Properties

A summary of key quantitative data for **TCJL37** is provided below for logistical and safety planning.

Property	Value	Source
CAS Number	1258294-34-6	[1][2]
Molecular Formula	C ₁₇ H ₁₁ ClF ₂ N ₄ O ₂	[1][2][7]
Molecular Weight	376.74 g/mol	[1][2][7]
Purity	≥98%	[2][8]
Appearance	Solid	[8]
Solubility	Soluble to 100 mM in DMSO. [2] Sparingly soluble in DMSO (1-10 mg/ml).[8]	[2][8]
Storage	Store at +4°C for short term (days to weeks) or -20°C for long term (months to years).[2] [7]	[2][7]

Operational Handling and Storage Plan

Receiving and Storage

- Upon receipt, inspect the container for any damage or leaks.
- Log the compound into the chemical inventory system.
- Store the container in a designated, well-ventilated, and secure location at the recommended temperature (+4°C for short-term, -20°C for long-term).[7]
- Ensure the storage area is clearly labeled with hazard warnings.

Preparation of Stock Solutions

This protocol details the preparation of a 10 mM stock solution in DMSO.

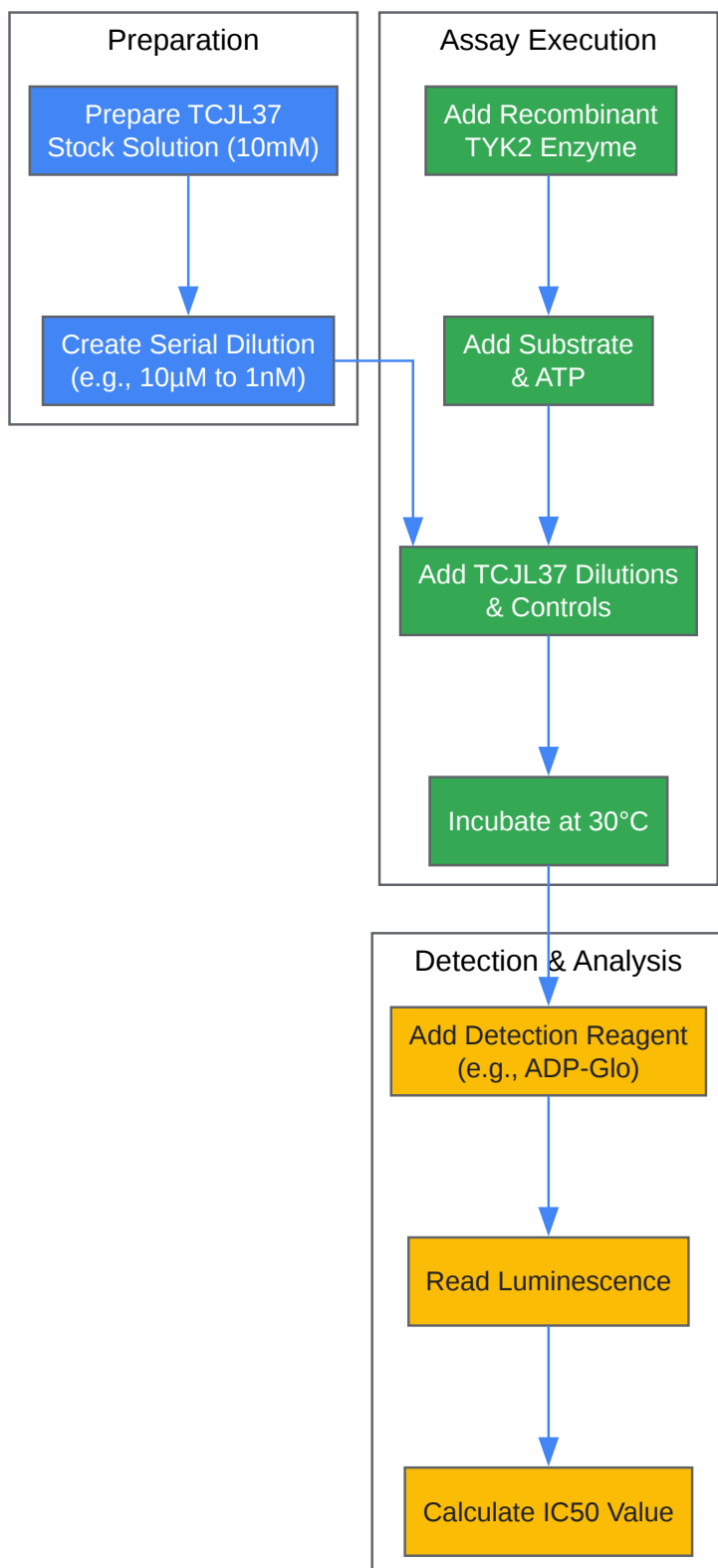
- Pre-calculation: Determine the required mass of **TCJL37** and volume of DMSO. For 1 mL of a 10 mM stock, 3.77 mg of **TCJL37** is needed (Mass = 10 mmol/L * 1 mL * 376.74 g/mol).

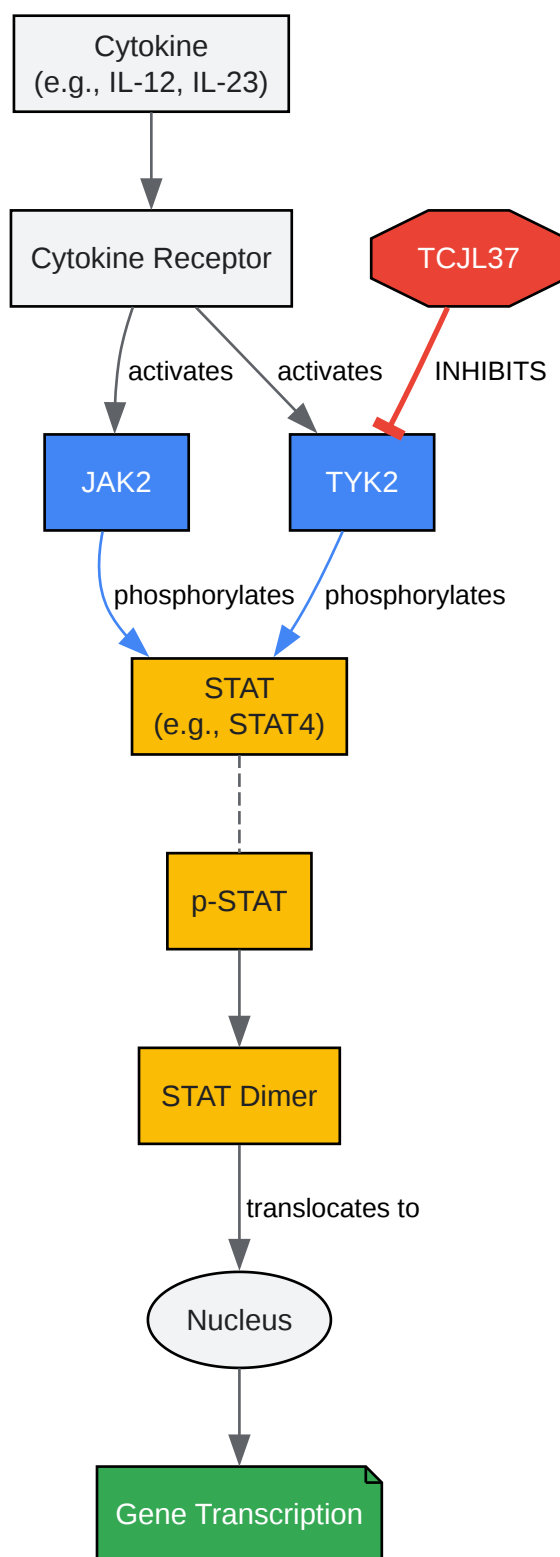
- Preparation:
 - Don all required PPE (Section 2.0).
 - Perform all weighing and solvent addition steps inside a certified chemical fume hood or a ventilated balance enclosure.
 - Weigh the calculated amount of **TCJL37** solid into a sterile, conical microcentrifuge tube.
 - Add the calculated volume of anhydrous DMSO.
 - Cap the tube securely and vortex until the solid is completely dissolved. Gentle warming in a water bath may be required.
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
 - Store aliquots at -20°C or -80°C in a freezer designated for chemical storage.

Experimental Workflow and Signaling Pathway

Experimental Workflow: In Vitro Kinase Assay

The following diagram outlines the typical workflow for assessing the inhibitory activity of **TCJL37** against its target, TYK2.





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